

Core Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 6-Bromo-8-fluoroisoquinoline

CAS No.: 1258833-77-0

Cat. No.: B1374276

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6-Bromo-8-fluoroisoquinoline is a polysubstituted aromatic heterocycle. The isoquinoline scaffold itself is a privileged structure in medicinal chemistry, forming the backbone of numerous biologically active compounds.[1] The strategic placement of a bromine atom at the C-6 position and a fluorine atom at the C-8 position endows this molecule with unique reactivity and properties that are highly valuable for synthetic elaboration and for modulating pharmacological profiles.

The bromine atom serves as a versatile synthetic handle, primarily for transition-metal-catalyzed cross-coupling reactions, allowing for the facile introduction of carbon-carbon and carbon-heteroatom bonds.[1] The highly electronegative fluorine atom can significantly alter the electronic properties of the aromatic system, influencing the molecule's lipophilicity, metabolic stability, and binding interactions with biological targets.[1]

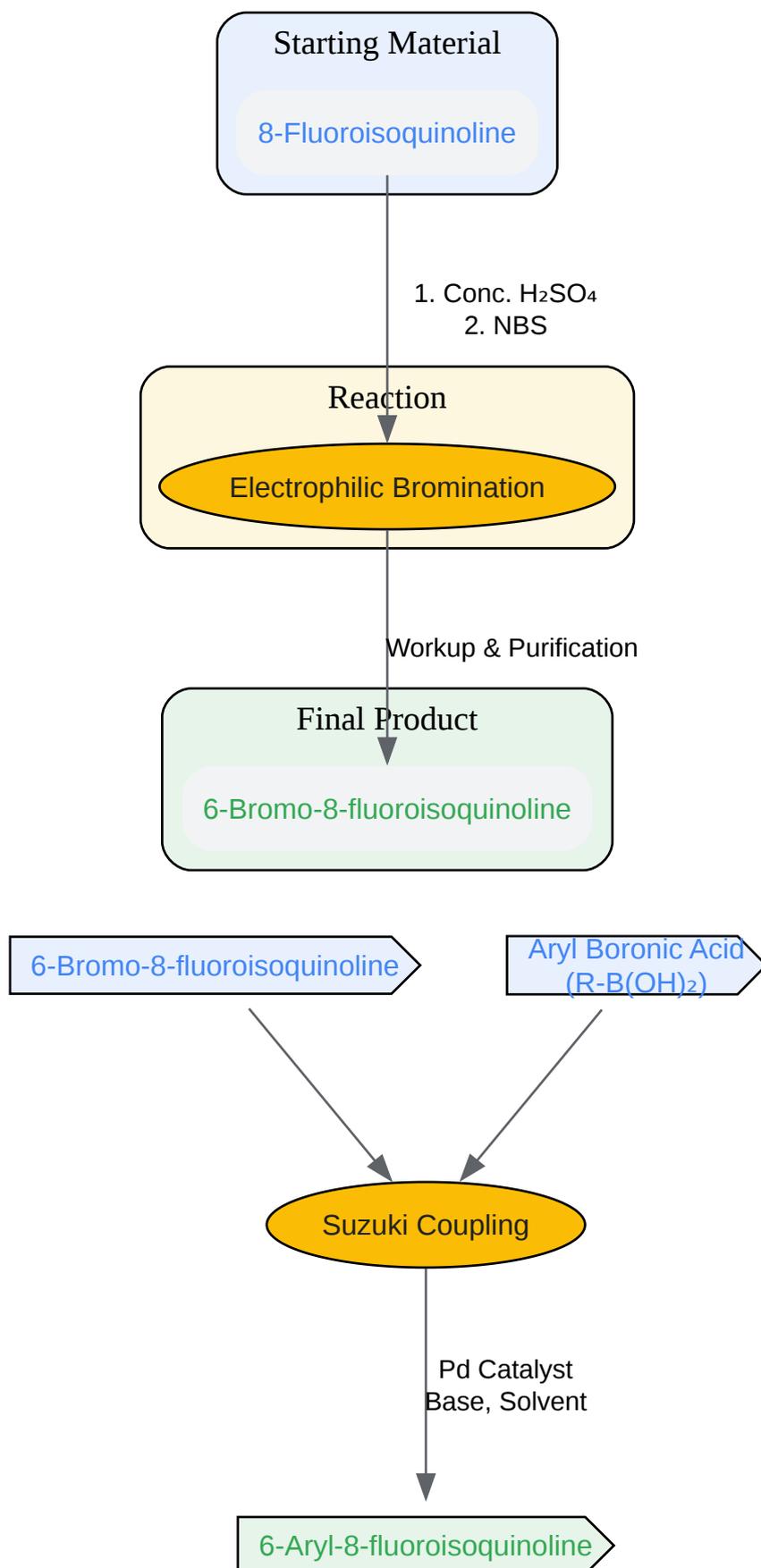
Table 1: Key Properties of **6-Bromo-8-fluoroisoquinoline**

Identifier	Value	Source(s)
CAS Number	1258833-77-0	[2][3][4]
Molecular Formula	C ₉ H ₅ BrFN	[2][3]
Molecular Weight	226.05 g/mol	[3]
IUPAC Name	6-bromo-8-fluoroisoquinoline	[4]
Appearance	Crystalline powder	[2]
Melting Point	150-155 °C	[2]
Solubility	Moderate solubility in ethanol and methanol	[2]
SMILES	<chem>C1=CN=CC2=C(C=C(C=C21)Br)F</chem>	[4]
InChI Key	ULCYLVITTXFZCK-UHFFFAOYSA-N	[4]

Plausible Synthetic Approach & Experimental Protocol

While specific synthetic preparations for **6-Bromo-8-fluoroisoquinoline** are not extensively detailed in publicly available literature, a logical and effective route can be designed based on established methods for the halogenation of quinoline and isoquinoline systems.[5][6] The most direct approach involves the electrophilic bromination of the precursor, 8-fluoroisoquinoline.

The isoquinoline ring system is electron-deficient and thus requires harsh conditions for direct bromination.[5] However, performing the reaction in a strong protic acid, such as sulfuric acid, protonates the ring nitrogen. This protonation further deactivates the heterocyclic ring towards electrophilic attack but directs the substitution almost exclusively to the carbocyclic (benzene) ring. N-Bromosuccinimide (NBS) is an effective brominating agent for this transformation.[5]



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